A Technical Guide to the Synthesis and Characterization of Annulene Isomers

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Compound of Interest

Compound Name:	*[30]Annulene*
CAS No.:	*3332-40-9*
Cat. No.:	*B14747734*

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Abstract

Annulenes, monocyclic hydrocarbons with a system of conjugated double bonds, and their isomers represent a fascinating class of molecules that have been pivotal in the development of theories on aromaticity and anti-aromaticity. Their unique electronic and structural properties make them intriguing targets for synthesis and fundamentally important for understanding the principles that govern molecular stability and reactivity. This technical guide provides an in-depth overview of the core methodologies for the synthesis and characterization of various annulene isomers, with a focus on providing practical experimental details and comparative data for researchers in the fields of organic chemistry, materials science, and drug development.

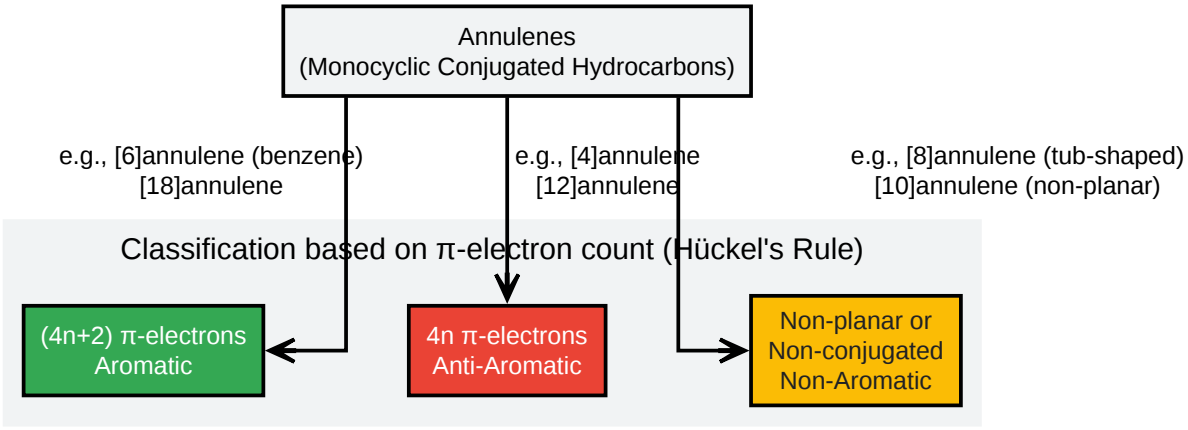
Introduction: The World of Annulenes

Annulenes are cyclic hydrocarbons with the general formula CnHn (for even n) or CnHn+1 (for odd n), characterized by a continuous system of alternating single and double bonds.[1] The naming convention simply indicates the number of carbon atoms in the ring, for instance,

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[2]annulene.[3] Their significance lies in their ability to test Hückel's rule of aromaticity, which predicts that planar, cyclic, fully conjugated systems with (4n+2) π-electrons will exhibit aromatic character, while those with 4n π-electrons will be anti-aromatic.[4] This guide will explore the synthesis and characterization of key annulene isomers, providing a toolkit for researchers interested in these unique molecules.

The classification of annulenes based on their electronic structure and resulting magnetic properties is a fundamental concept. Aromatic annulenes sustain a diatropic ring current in an external magnetic field, leading to characteristic deshielding of outer protons and shielding of inner protons in their ^{1}H NMR spectra. Conversely, anti-aromatic annulenes exhibit a paratropic ring current, causing the opposite effect.



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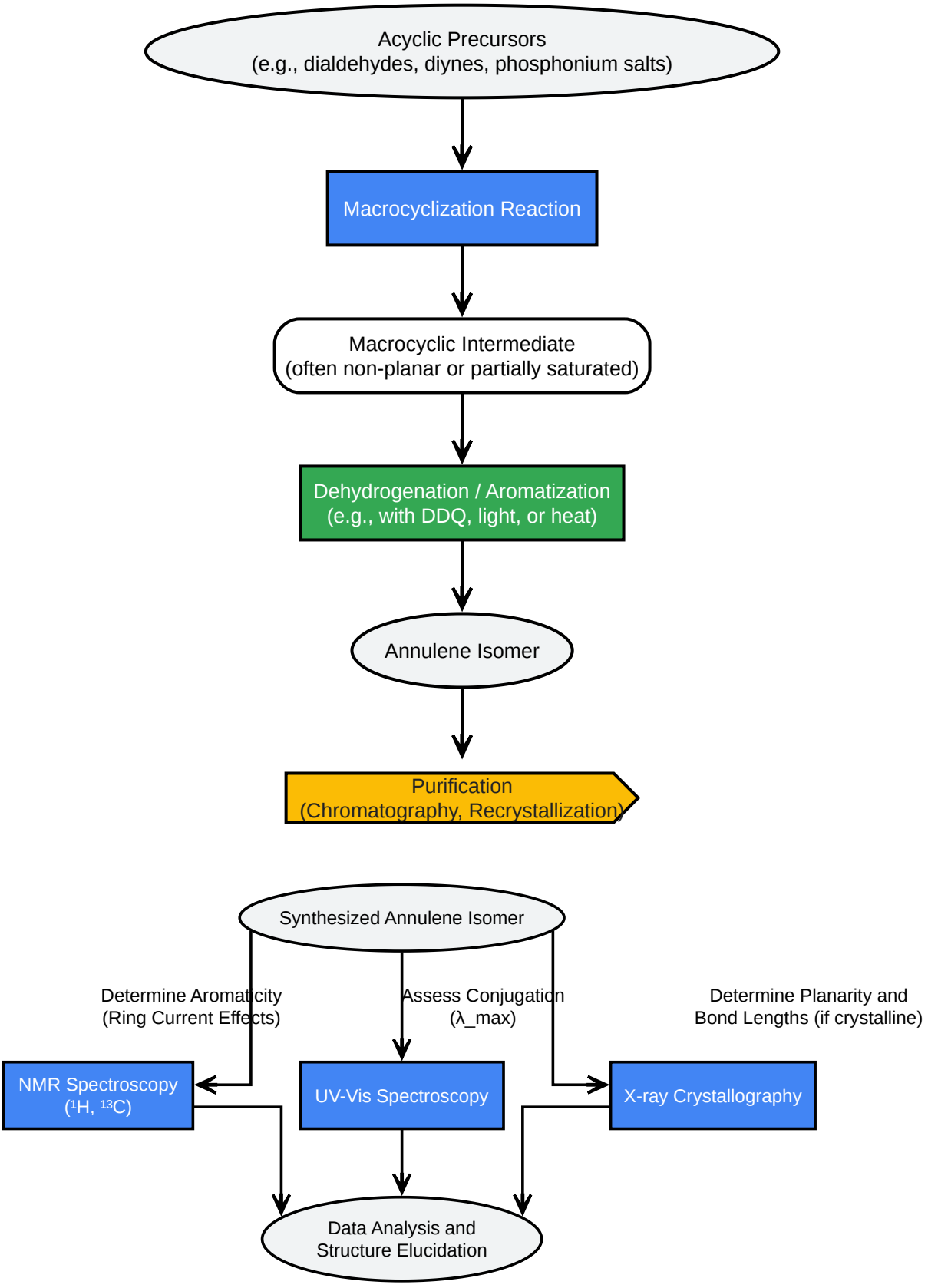
Figure 1: Classification of annulenes based on Hückel's rule and planarity.

Synthesis of Annulene Isomers

The synthesis of annulenes is a significant challenge in organic chemistry, often requiring multi-step sequences and carefully controlled reaction conditions to achieve the desired macrocyclic structures. Several key strategies have emerged, including the Wittig reaction, condensation reactions, oxidative coupling, and photochemical methods.

A general workflow for the synthesis of annulenes often involves the construction of a larger, more flexible macrocycle which is then subjected to a final ring-closing or aromatization step.

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